

# In-Depth Technical Guide to the Physical and Chemical Properties of NNK-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NNK-d4

Cat. No.: B042630

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This technical guide provides a comprehensive overview of the physical and chemical properties of 4-(Methylnitrosamino)-1-(3-pyridyl-d4)-1-butanone (**NNK-d4**), a deuterated isotopologue of the potent tobacco-specific nitrosamine, NNK. This document is intended for researchers, scientists, and drug development professionals working with this compound.

## Core Physical and Chemical Properties

**NNK-d4** is primarily utilized as an internal standard in analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) based methods for the quantification of its non-deuterated counterpart, NNK, in various biological and environmental matrices.<sup>[1]</sup> Its physical and chemical properties are crucial for its proper handling, storage, and application in experimental settings.

## Physical Properties

The physical characteristics of **NNK-d4** are essential for its handling and preparation in a laboratory setting. While specific experimental data for some properties of the deuterated form are limited, the properties of the non-deuterated NNK serve as a reliable reference.

| Property            | Value   | Source(s)    |
|---------------------|---|--------------|
| Physical State      | Solid, white to off-white crystalline powder.   | [2][3]       |
| Molecular Formula   | C <sub>10</sub> H <sub>9</sub> D <sub>4</sub> N <sub>3</sub> O <sub>2</sub>           | [2][4]       |
| Molecular Weight    | 211.25 g/mol  | [2][4][5]    |
| Melting Point       | 63-65 °C (for NNK)  | [6]          |
| Boiling Point       | 346.25 °C (rough estimate for NNK)  | [6]          |
| Solubility          | Soluble in DMSO (≥ 62.5 mg/mL), Acetonitrile, Methanol, Chloroform, and PBS (pH 7.2). | [2][6][7][8] |
| Storage Temperature | Powder: -20°C for up to 3 years. In solvent: -80°C for up to 6 months.                | [2][3]       |

## Chemical Properties

The chemical properties of **NNK-d4** are fundamental to understanding its reactivity and stability.

| Property   | Value  | Source(s)    |
|------------|--|--------------|
| CAS Number | 764661-24-7  | [2][4][5][7] |
| IUPAC Name | N-methyl-N-[4-oxo-4-(2,4,5,6-tetradeuterio-3-pyridinyl)butyl]nitrous amide                               | [5]          |
| SMILES     | <chem>O=C(C1=C([2H])C([2H])=C([2H])N=C1[2H])CCCN(C)N=O</chem>  | [2][3]       |
| pKa        | 3.19 ± 0.10 (Predicted for NNK)  | [6]          |
| Stability  | Stable under recommended storage conditions. Light sensitive. Incompatible with strong oxidizing agents. | [9]          |

## Experimental Protocols

**NNK-d4** is a critical component in the quantitative analysis of NNK. Below are detailed methodologies for its use in LC-MS/MS analysis.

### Sample Preparation for Biological Matrices (Urine)

This protocol outlines a "dilute and shoot" method for the determination of tobacco-specific nitrosamines, including NNK, using **NNK-d4** as an internal standard.[10]

- Standard and Sample Preparation:
  - Prepare stock solutions of NNK and **NNK-d4** in a suitable solvent such as acetonitrile.
  - Create a series of calibration standards by spiking blank urine with known concentrations of NNK.
  - Add a fixed concentration of the **NNK-d4** internal standard to all calibration standards and unknown urine samples.

- Extraction:
  - For the analysis of total NNK (free and glucuronidated), an enzymatic hydrolysis step using  $\beta$ -glucuronidase is required.
  - Alternatively, a simple dilution of the urine sample (e.g., 1:10 with the initial mobile phase) can be performed for a "dilute and shoot" approach.[\[10\]](#)
- Cleanup:
  - For cleaner samples, solid-phase extraction (SPE) can be employed. Condition a C18 SPE cartridge with methanol and then water. Load the sample, wash with a weak solvent to remove interferences, and elute the analytes with a stronger solvent like methanol or acetonitrile.

## UPLC-MS/MS Analysis

This section details the instrumental parameters for the analysis of NNK using **NNK-d4**.

- Chromatographic System: A UPLC system equipped with a C18 reversed-phase column is typically used.
- Mobile Phase: A gradient elution is commonly employed with a mobile phase consisting of:
  - A: Water with 0.1% formic acid
  - B: Acetonitrile with 0.1% formic acid
- Gradient Program: A typical gradient might start at a low percentage of B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for equilibration.
- Mass Spectrometry: A tandem mass spectrometer operating in positive electrospray ionization (ESI+) mode is used.
- MRM Transitions: The multiple reaction monitoring (MRM) transitions to be monitored are:
  - NNK:  $m/z$  208  $\rightarrow$   $m/z$  122 (quantifier),  $m/z$  208  $\rightarrow$   $m/z$  93 (qualifier)

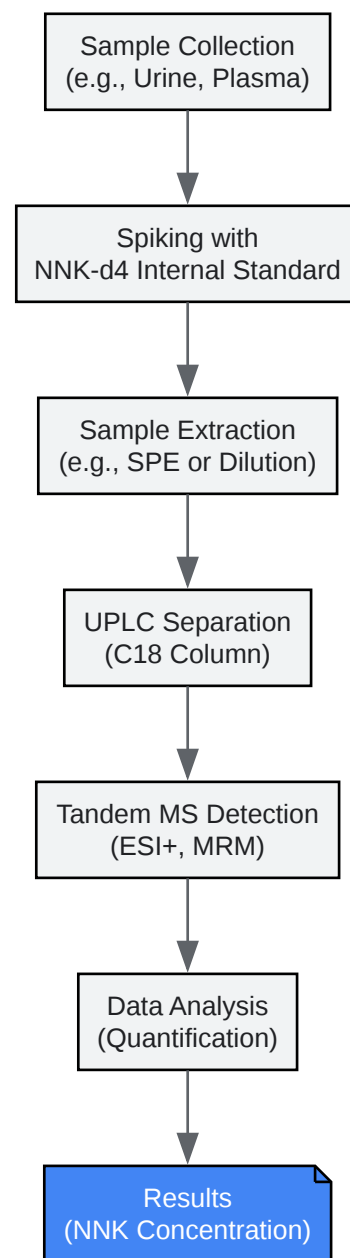
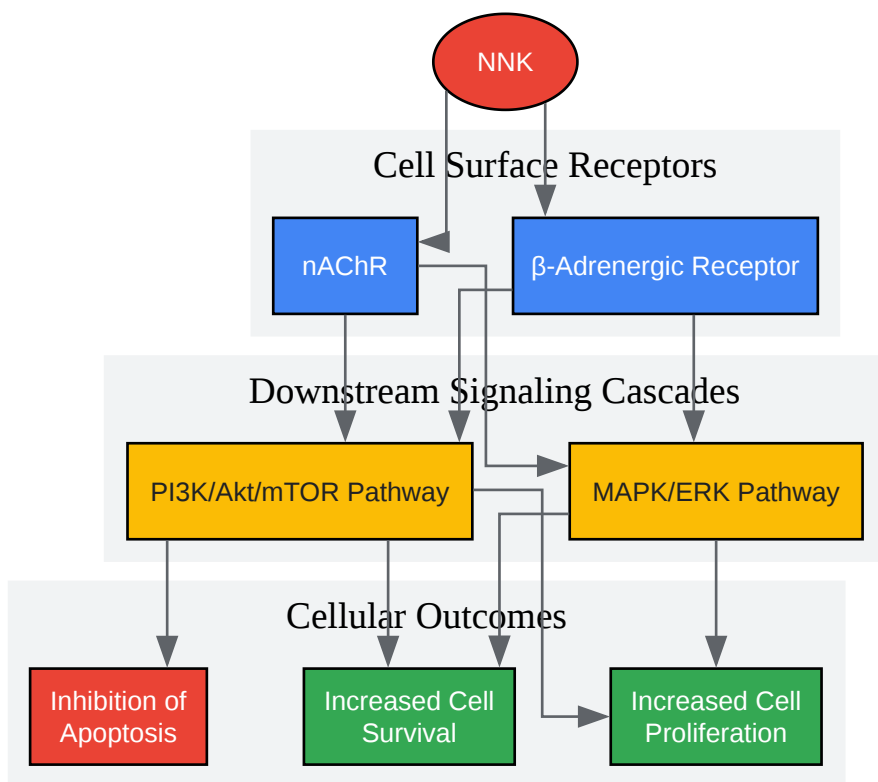
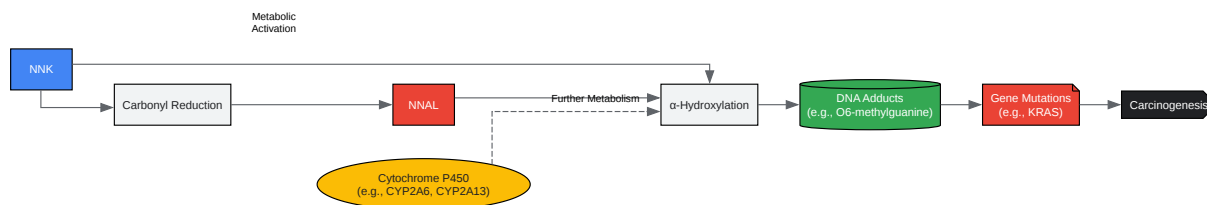
- **NNK-d4**:m/z 212 → m/z 126

## Signaling Pathways and Metabolic Activation

The carcinogenicity of NNK is attributed to its metabolic activation and subsequent interaction with cellular macromolecules, leading to the disruption of key signaling pathways. As an isotopic analogue, **NNK-d4** is expected to follow the same metabolic and signaling pathways.

### Metabolic Activation of NNK

NNK is metabolically activated by cytochrome P450 enzymes, primarily in the lung, leading to the formation of DNA adducts that can cause mutations in critical genes like KRAS.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. merckmillipore.com [merckmillipore.com]
- 4. scbt.com [scbt.com]
- 5. 4-(Methylnitrosamino)-1-(3-pyridyl-d4)-1-butanone | C<sub>10</sub>H<sub>13</sub>N<sub>3</sub>O<sub>2</sub> | CID 12147167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Niacin Activates the PI3K/Akt Cascade via PKC- and EGFR-Transactivation-Dependent Pathways through Hydroxyl-Carboxylic Acid Receptor 2 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. accustandard.com [accustandard.com]
- 8. caymanchem.com [caymanchem.com]
- 9. fishersci.com [fishersci.com]
- 10. waters.com [waters.com]
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